

Personal protective equipment for handling PF-4800567 hydrochloride

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Compound of Interest

Compound Name: PF-4800567 hydrochloride

Cat. No.: B587125

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Essential Safety and Handling Guide for PF-4800567 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for handling **PF-4800567 hydrochloride**, a potent and selective inhibitor of casein kinase 1 ϵ (CK1 ϵ). Adherence to these procedures is vital for ensuring personal safety and maintaining a secure laboratory environment. Note that a specific Safety Data Sheet (SDS) for **PF-4800567 hydrochloride** was not definitively located; therefore, this guidance is based on general best practices for handling potent, biologically active research compounds and should be supplemented by a thorough risk assessment conducted by the user in consultation with their institution's Environmental Health and Safety (EHS) department.

Personal Protective Equipment (PPE)

The appropriate level of Personal Protective Equipment (PPE) is crucial to minimize exposure risk when handling **PF-4800567 hydrochloride**. The following table summarizes the recommended PPE for various laboratory activities.

Activity	Engineering Controls	Eye/Face Protection	Hand Protection	Body Protection	Respiratory Protection
Receipt and Storage	General Laboratory Ventilation	Safety Glasses	Single Pair of Nitrile Gloves	Laboratory Coat	Not generally required
Weighing of Powder	Chemical Fume Hood or Ventilated Balance Enclosure	Safety Goggles or Face Shield	Double Nitrile Gloves	Disposable Gown or Coverall	N95 Respirator or higher
Solution Preparation	Chemical Fume Hood	Safety Goggles	Double Nitrile Gloves		

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